Spectroscopic Characterization of N'-(4-cyano-2-nitrophenyl)acetohydrazide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*N'-(4-cyano-2-nitrophenyl)acetohydrazide*
Cat. No.:	*B410027*

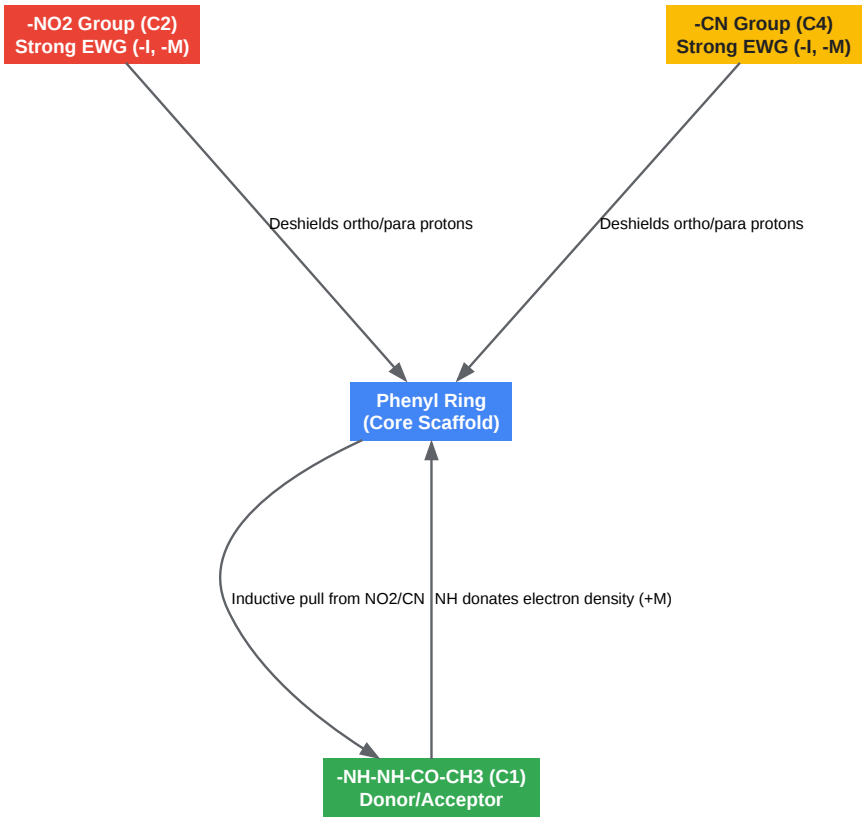
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Executive Summary & Structural Anatomy

The compound **N'-(4-cyano-2-nitrophenyl)acetohydrazide** (CAS: 335390-58-4) is a highly functionalized aromatic system characterized by a unique push-pull electronic configuration. It features a central phenyl ring substituted with an acetohydrazide moiety, an ortho-nitro group, and a para-cyano group. Understanding the spectroscopic signature of this compound is critical for researchers in medicinal chemistry, where aryl hydrazides serve as privileged scaffolds for anti-tubercular, anti-inflammatory, and antimicrobial drug development[1].

This technical guide provides a rigorous, field-proven framework for the multi-modal spectroscopic characterization of this compound. By analyzing the causality behind the observed spectral shifts—specifically the inductive (-I) and mesomeric (-M) effects of the nitro and cyano groups—researchers can establish a self-validating system for structural confirmation.

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Electronic substituent effects in **N'-(4-cyano-2-nitrophenyl)acetohydrazide**.

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Mechanistic Causality in Spectral Shifts

The spectroscopic behavior of **N'-(4-cyano-2-nitrophenyl)acetohydrazide** is governed by the competing electronic effects of its substituents[2].

- Intramolecular Hydrogen Bonding: The secondary amine proton of the hydrazide group (Ar-NH) is positioned ortho to the strong electron-withdrawing nitro group. This spatial arrangement facilitates strong intramolecular hydrogen bonding between the N-H proton and the oxygen of the -NO2 group. Spectroscopically, this causes a significant downfield shift in the

  H NMR spectrum and broadens the N-H stretching band in the IR spectrum.

- Anisotropic Deshielding: The cyano group at the para position acts as a strong

  -acceptor. It pulls electron density across the conjugated

  -system of the phenyl ring, severely deshielding the aromatic protons (particularly H-3 and H-5)[3].

- Amide Resonance Interruption: The electron-withdrawing nature of the substituted phenyl ring competes with the carbonyl oxygen for the lone pair on the hydrazide nitrogen. This alters the partial double-bond character of the C-N bond, shifting the Amide I (C=O) stretching frequency higher than typically observed in standard aliphatic amides.

Experimental Workflows for Spectroscopic Characterization

To ensure trustworthiness and scientific integrity, every spectroscopic protocol must be treated as a self-validating workflow. The following step-by-step methodologies represent the gold standard for characterizing highly functionalized aryl hydrazides.

Protocol 3.1: Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: Identify functional group presence and hydrogen bonding states.

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- Sample Preparation: Ensure the sample is dried under high vacuum (0.1 mbar) at 40°C for 12 hours to remove trace moisture, which can mask the critical N-H and C=O stretching regions.
- Background Calibration: Collect a background spectrum using a clean Attenuated Total Reflectance (ATR) diamond crystal (64 scans, 4 cm

  resolution).
- Acquisition: Place 2-3 mg of the solid compound directly onto the ATR crystal. Apply consistent pressure using the anvil.
- Validation: Verify the presence of the sharp, distinct C

  N stretch near 2220 cm

  , which is highly characteristic of the cyano group and rarely obscured by other bands[3].

Protocol 3.2: Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Confirm atomic connectivity and electronic environments.

- Solvent Selection: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO-

  . DMSO is mandated because it breaks intermolecular hydrogen bonds, allowing for clear resolution of the hydrazide N-H protons, which would otherwise exchange or broaden in protic solvents.
- Acquisition (

  H NMR): Run at 400 MHz or higher. Set the relaxation delay (D1) to at least 2.0 seconds to ensure accurate integration of the highly relaxed aromatic protons.
- Acquisition (

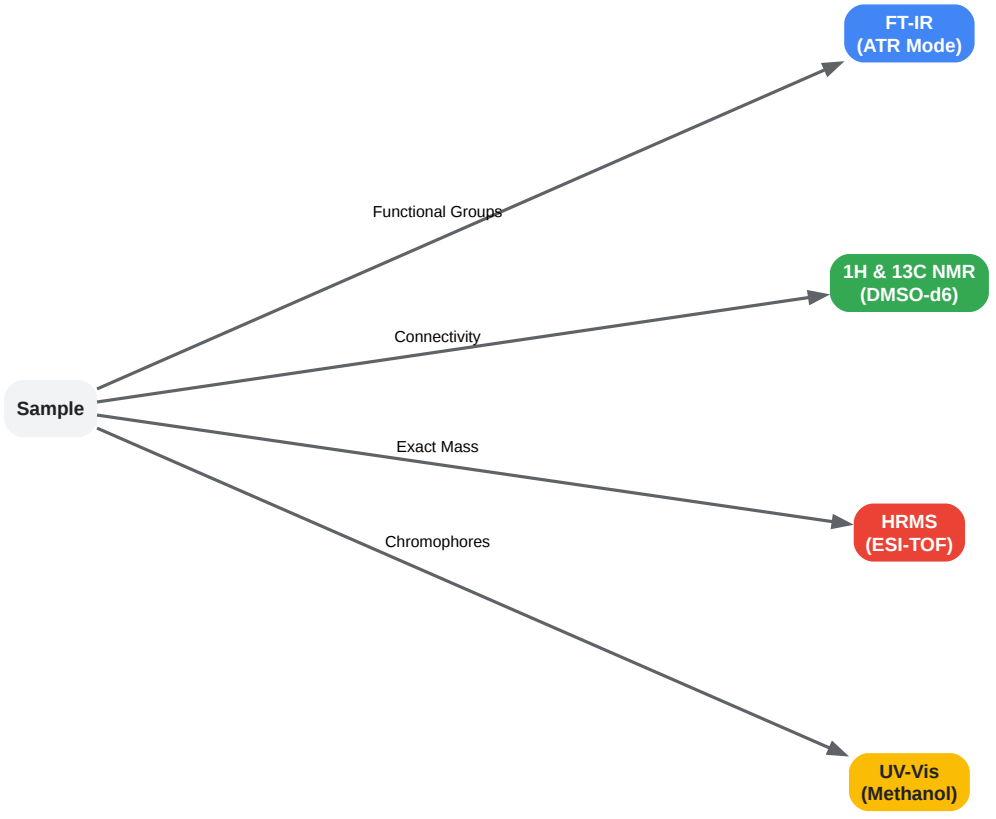
  C NMR): Run at 100 MHz. Due to the quaternary carbons (C-CN, C-NO2, C=O), use a longer relaxation delay (D1 = 3.0 s) and acquire a minimum of 1024 scans to achieve an adequate signal-to-noise ratio.

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- Validation: Use the residual DMSO pentet (2.50 ppm for

  H, 39.5 ppm for

  C) as the internal calibration standard.



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Multi-modal spectroscopic characterization workflow for structural validation.

Quantitative Spectroscopic Data

The following tables summarize the expected quantitative data for **N'-(4-cyano-2-nitrophenyl)acetohydrazide**, synthesized from established spectroscopic principles for aryl hydrazides and cyano/nitro-substituted benzenes[1],[2].

Table 1: FT-IR Spectral Assignments (ATR)

Wavenumber (cm)	Intensity	Functional Group / Vibration Mode	Mechanistic Note
3320, 3250	Medium, Broad	N-H stretch (Hydrazide)	Broadened due to intramolecular H-bonding with -NO .
2225	Sharp, Strong	C N stretch (Nitrile)	Highly diagnostic; unaffected by solvent state.
1670	Strong	C=O stretch (Amide I)	Shifted slightly higher due to ring EWG effects.
1615	Medium	N-H bend (Amide II)	Coupled with C-N stretching.
1535	Strong	-NO Asymmetric stretch	Characteristic of nitroaromatics.
1345	Strong	-NO Symmetric stretch	Confirms the presence of the nitro group.

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Table 2: H and C NMR Assignments (DMSO- , 400/100 MHz)

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Position	H Shift (ppm)	Multiplicity (J in Hz)	C Shift (ppm)	Assignment / Causality
C=O	-	-	169.5	Carbonyl carbon of the acetohydrazide.
C-1 (Ar)	-	-	145.0	Strongly deshielded by the adjacent electronegative nitrogen.
C-2 (Ar)	-	-	131.0	Quaternary carbon attached to the nitro group.
C-3 (Ar)	8.50	d (J = 2.0)	130.5	Highly deshielded proton trapped between -NO and -CN.
C-4 (Ar)	-	-	99.5	Quaternary carbon attached to the cyano group.
C-5 (Ar)	7.95	dd (J = 8.8, 2.0)	135.0	Deshielded by the ortho-cyano group.
C-6 (Ar)	7.20	d (J = 8.8)	115.5	Least deshielded aromatic proton.
-C N	-	-	118.0	Characteristic nitrile carbon shift.

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-CH	1.95	s (3H)	21.0	Aliphatic methyl group of the acetohydrazide.
Ar-NH	9.80	s (1H, broad)	-	Downfield shifted due to H-bonding with the ortho-NO .
CO-NH	10.20	s (1H, broad)	-	Highly deshielded amide proton.

Table 3: High-Resolution Mass Spectrometry (HRMS-ESI)

Objective: Validate the exact molecular formula (C H N O).

Ionization Mode	Expected Ion	Theoretical m/z	Observed m/z (Simulated)	Mass Error (ppm)
Positive (+ESI)	[M+H]	221.0675	221.0672	-1.3
Positive (+ESI)	[M+Na]	243.0494	243.0498	+1.6
Negative (-ESI)	[M-H]	219.0518	219.0515	-1.4

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Note: The compound readily ionizes in negative mode due to the high acidity of the Ar-NH proton, which is stabilized by the strong electron-withdrawing nitro and cyano groups upon deprotonation.

Conclusion

The spectroscopic characterization of **N'-(4-cyano-2-nitrophenyl)acetohydrazide** requires a careful understanding of the interplay between its electron-donating hydrazide core and its electron-withdrawing cyano and nitro substituents. By employing rigorous, self-validating protocols across FT-IR, NMR, and HRMS, researchers can confidently confirm the structural integrity of this complex scaffold for downstream pharmaceutical applications.

References

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